

# Essential Safety and Operational Guide for (3-Methoxyphenyl)acetonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Methoxyphenyl)acetonitrile

Cat. No.: B041291

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This guide provides immediate, essential safety and logistical information for the handling of **(3-Methoxyphenyl)acetonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Hazard Identification and Safety Data

**(3-Methoxyphenyl)acetonitrile** is a combustible liquid that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] Ingestion and contact with skin can be toxic.[2] Upon decomposition, especially in acidic environments or under fire conditions, it has the potential to release toxic hydrogen cyanide gas.[3]

Table 1: Hazard Classifications for **(3-Methoxyphenyl)acetonitrile**

Hazard Statement	GHS Classification
Toxic if swallowed	Acute toxicity, oral (Danger)[2]
Toxic in contact with skin	Acute toxicity, dermal (Danger)[2]
Causes skin irritation	Skin corrosion/irritation (Warning)[2]
Causes serious eye irritation	Serious eye damage/eye irritation (Warning)[2]
Fatal if inhaled	Acute toxicity, inhalation (Danger)[2]
May cause respiratory irritation	Specific target organ toxicity, single exposure[2]

Table 2: Physical and Chemical Properties of (3-Methoxyphenyl)acetonitrile

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO[4]
Molecular Weight	147.17 g/mol [2][4]
Appearance	Liquid[4]
Boiling Point	164-165 °C at 20 mmHg[4]
Density	1.054 g/mL at 25 °C[4]
Flash Point	98 °C (208.4 °F) - closed cup[4]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases[1]

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommendation
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[5]
Hand Protection	Double-gloving with nitrile gloves is recommended. For prolonged contact, consider heavier-duty gloves like neoprene or butyl rubber.[5]
Skin and Body Protection	A buttoned lab coat is required. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.[5]
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[5] If a fume hood is not available, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[5][6]

### Handling and Storage Procedures

- Engineering Controls: Always handle **(3-Methoxyphenyl)acetonitrile** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors.[1] Ensure safety showers and eyewash stations are readily accessible.[1]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or mists.[1] Wash hands thoroughly after handling.[1] Avoid eating, drinking, or smoking in the work area.[1] Use secondary containment for all containers to prevent spills.[5]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][5] Keep containers tightly sealed and clearly labeled.[5]

### Spill Management

- Small Spills:
  - Alert personnel in the immediate area.[\[5\]](#)
  - Wearing appropriate PPE, absorb the spill with an inert material such as sand, diatomite, or vermiculite.[\[6\]](#)[\[8\]](#)
  - Carefully collect the absorbed material into a labeled, sealable waste container.[\[5\]](#)
  - Clean the spill area with soap and water.[\[5\]](#)
- Large Spills:
  - Evacuate the area immediately.[\[5\]](#)
  - Alert your institution's environmental health and safety (EHS) department.[\[5\]](#)
  - Prevent entry into the affected area.[\[5\]](#)

#### Waste Disposal

- Waste Classification: **(3-Methoxyphenyl)acetonitrile** and any contaminated materials should be treated as hazardous waste.[\[5\]](#)
- Collection: Collect all waste in a clearly labeled, sealed, and chemically compatible container.[\[5\]](#) Do not mix with other waste streams unless instructed by your EHS department.[\[5\]](#)
- Disposal: Dispose of the waste through an approved hazardous waste disposal program, following all local, regional, and national regulations.[\[1\]](#)

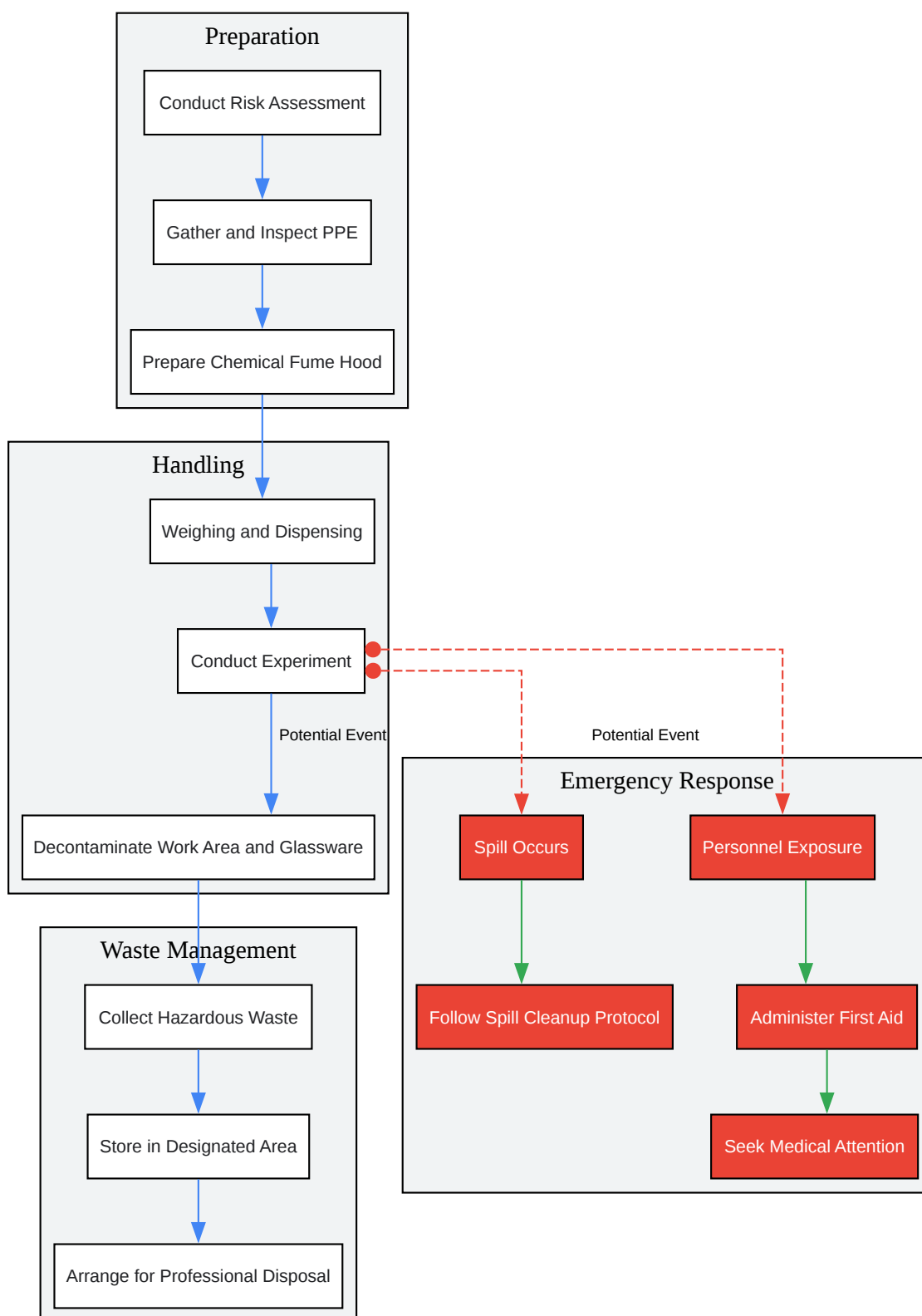
## Emergency Procedures

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a>

## Experimental Workflow and Safety Logic

The following diagram outlines the logical workflow for the safe handling of **(3-Methoxyphenyl)acetonitrile**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **(3-Methoxyphenyl)acetonitrile**.

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Address: 3281 E Guasti Rd

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